

# Application Notes and Protocols for AVX001 in Stratified Epithelial Culture Models

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## Compound of Interest

Compound Name: AVX001

Cat. No.: B1665854

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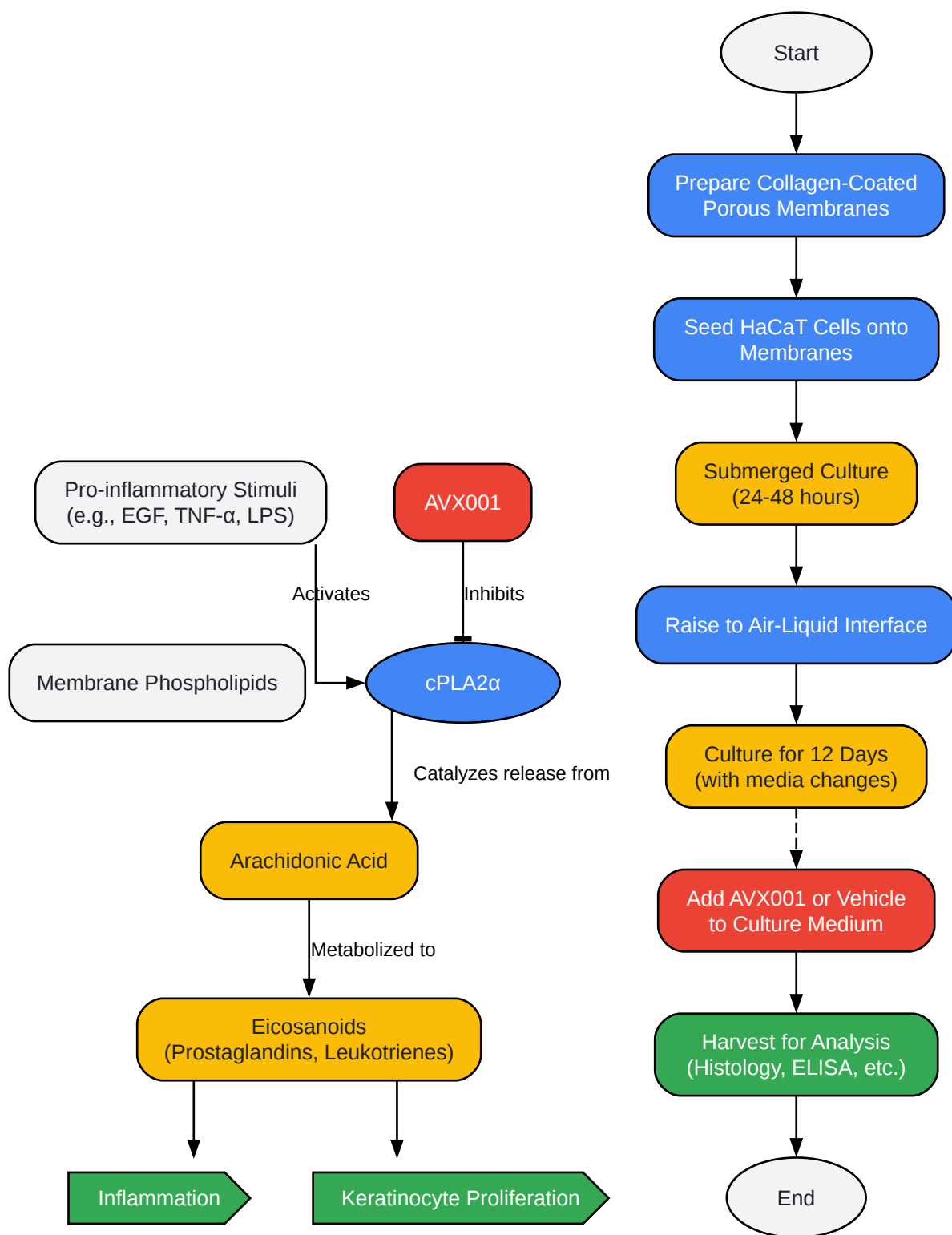
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**AVX001** is a potent and selective inhibitor of cytosolic phospholipase A2 $\alpha$  (cPLA2 $\alpha$ ), an enzyme that plays a crucial role in mediating inflammation and cellular proliferation.<sup>[1][2]</sup> By inhibiting cPLA2 $\alpha$ , **AVX001** effectively reduces the release of arachidonic acid and the subsequent production of pro-inflammatory eicosanoids, such as prostaglandins.<sup>[1][3]</sup> These application notes provide a comprehensive overview and detailed protocols for the utilization of **AVX001** in stratified epithelial culture models, a valuable tool for studying epidermal biology, disease modeling (e.g., psoriasis), and drug discovery.<sup>[1][4]</sup>

## Mechanism of Action

**AVX001** exerts its effects by binding to the cPLA2 $\alpha$  enzyme, thereby inhibiting its catalytic activity.<sup>[3]</sup> This action blocks the initial step in the eicosanoid synthesis pathway, leading to a reduction in inflammatory mediators.<sup>[1][3]</sup> In stratified epithelial models, this inhibition has been shown to attenuate keratinocyte hyperproliferation and modulate inflammatory responses, making it a compound of interest for inflammatory skin conditions.<sup>[1][3]</sup>



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## References

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